

o-Chlorobenzaldehyde: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

o-Chlorobenzaldehyde (**2-chlorobenzaldehyde**) is an aromatic organic compound with the chemical formula C₇H₅ClO. It is a derivative of benzaldehyde with a chlorine atom substituted at the ortho position of the benzene ring. This technical guide provides an in-depth overview of the core physical and chemical characteristics of o-chlorobenzaldehyde, including detailed experimental protocols for their determination and visualizations of key chemical processes. This document is intended to serve as a valuable resource for professionals in research, development, and quality control.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of o-chlorobenzaldehyde are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and safety considerations.

General and Physical Properties



Property	Value	Reference(s)
Molecular Formula	C7H5CIO	[1][2]
Molecular Weight	140.57 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2][3][4][5]
Odor	Almond-like, pungent	[1][4][5]
Density	1.248 g/mL at 25 °C	[2][3]
Refractive Index (n20/D)	1.566	[3]
Vapor Pressure	0.2977 hPa at 20°C; 0.4372 hPa at 25°C	[1]
Vapor Density	4.86 (air = 1)	[6]

Thermal Properties

Property	Value	Reference(s)
Melting Point	9-12 °C (48-54 °F)	[2][3][4]
Boiling Point	209-215 °C (408-419 °F) at 760 mmHg	[1][2][3][4]
Flash Point	87 °C (189 °F) (closed cup)	[1][3][5]

Solubility Profile



Solvent	Solubility	Reference(s)
Water	1.8 g/L at 20 °C (slightly soluble)	[1][6]
Ethanol	Soluble	[1][5]
Diethyl Ether	Soluble	[1][5]
Acetone	Soluble	[1][5]
Benzene	Soluble	[1][5]
Carbon Tetrachloride	Soluble	[1]
Acetonitrile	Slightly soluble	[2]
DMSO	Sparingly soluble	[2]

Experimental Protocols

The determination of the physical characteristics of o-chlorobenzaldehyde should be conducted using standardized methodologies to ensure accuracy and reproducibility. The following protocols are based on the OECD Guidelines for the Testing of Chemicals.

Melting Point/Melting Range (OECD Guideline 102)

The melting point is determined as the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure.[7]

- Apparatus: Capillary tube apparatus (liquid bath or metal block), Kofler hot bench, or Differential Scanning Calorimetry (DSC).[8][9]
- Methodology (Capillary Tube Method):
 - A small, dried sample of o-chlorobenzaldehyde is introduced into a capillary tube, which is then sealed at one end.
 - The capillary tube is placed in a heating bath or block adjacent to a calibrated thermometer.



- The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first signs of melting are observed and the temperature at which the last solid particle disappears are recorded as the melting range.[7][8]

Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[2][5]

- Apparatus: Ebulliometer, dynamic vapor pressure apparatus, or distillation apparatus.[2][5]
- Methodology (Distillation Method):
 - A sample of o-chlorobenzaldehyde is placed in a distillation flask.
 - The flask is heated, and the temperature of the vapor is measured with a calibrated thermometer.
 - The boiling point is the temperature at which the liquid and vapor phases are in equilibrium at a given external pressure. The temperature should remain constant during the distillation of a pure substance.[2][6]

Density of Liquids (OECD Guideline 109)

Density is the mass per unit volume of a substance.[4][10][11]

- Apparatus: Hydrometer, oscillating densitometer, or pycnometer.[4][10][11][12]
- Methodology (Pycnometer Method):
 - The mass of a clean, dry pycnometer is determined.
 - The pycnometer is filled with o-chlorobenzaldehyde, and its mass is measured again.
 - The volume of the pycnometer is known or can be calibrated using a liquid of known density (e.g., water).



• The density is calculated by dividing the mass of the o-chlorobenzaldehyde by the volume of the pycnometer.[4][10][11][12]

Water Solubility (OECD Guideline 105)

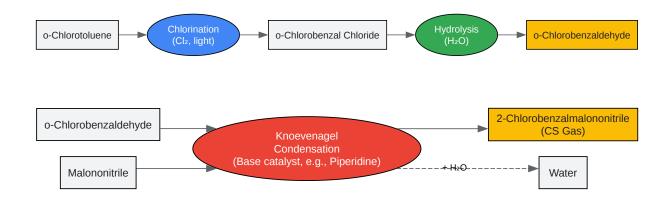
Water solubility is the saturation mass concentration of a substance in water at a given temperature.[3][13][14]

- Apparatus: Flask with a stirrer, analytical balance, and a method for quantifying the concentration of o-chlorobenzaldehyde (e.g., chromatography).[3][13][14]
- Methodology (Flask Method):
 - An excess amount of o-chlorobenzaldehyde is added to a known volume of water in a flask.
 - The mixture is agitated at a constant temperature until equilibrium is reached.
 - The solution is then filtered to remove any undissolved substance.
 - The concentration of o-chlorobenzaldehyde in the aqueous solution is determined using a suitable analytical method.[3][13][14][15]

Chemical Synthesis and Reactions Synthesis of o-Chlorobenzaldehyde

A common industrial method for the synthesis of o-chlorobenzaldehyde is the chlorination of o-chlorotoluene followed by hydrolysis.[16][17][18]





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